

# An In-depth Technical Guide to the Solubility of 2-Amino-4-nitrophenol

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## Compound of Interest

Compound Name: 2-Amino-4-nitrophenol

Cat. No.: B125904

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Amino-4-nitrophenol**, a key intermediate in the pharmaceutical and dye industries. This document outlines the known qualitative solubility of the compound in various solvents, alongside detailed experimental protocols for the quantitative determination of its solubility. This guide is intended to be a valuable resource for researchers and professionals involved in process development, formulation, and quality control.

## Introduction to 2-Amino-4-nitrophenol

**2-Amino-4-nitrophenol** (CAS No. 99-57-0) is a crystalline solid, appearing as yellow-brown to orange prisms, with a melting point in the range of 140-143 °C. Its molecular structure, featuring both an amino and a hydroxyl group on a nitrated benzene ring, dictates its chemical properties and solubility behavior. Understanding its solubility in different solvent systems is critical for its synthesis, purification, and formulation into various products.

## Qualitative Solubility of 2-Amino-4-nitrophenol

Based on available literature, **2-Amino-4-nitrophenol** exhibits the following general solubility characteristics:

- Water: Sparingly soluble to slightly soluble.[\[1\]](#)

- Organic Solvents: Generally soluble in polar organic solvents. Specific examples include:
  - Ethanol[1][2]
  - Acetone[1]
  - Diethyl Ether[1]
  - Methanol[2]
  - Dimethyl Sulfoxide (DMSO)[3]
  - Acetic Acid[1]

While this qualitative information is useful for initial solvent screening, precise quantitative data is often required for process optimization and modeling. The following sections provide detailed methodologies for obtaining this critical data.

## Quantitative Solubility Data

Currently, a comprehensive public database of the quantitative solubility of **2-Amino-4-nitrophenol** in a wide range of organic solvents at various temperatures is not readily available in the reviewed literature. Therefore, experimental determination is necessary to obtain precise solubility data for specific applications. The following table is provided as a template for researchers to populate with their experimentally determined data.

Table 1: Experimentally Determined Solubility of **2-Amino-4-nitrophenol**

Solvent	Temperature (°C)	Solubility (g/100 g solvent)	Solubility (Mole Fraction, $x_1$ )
e.g., Methanol	e.g., 25	Data to be determined	Data to be determined
e.g., Ethanol	e.g., 25	Data to be determined	Data to be determined
e.g., Acetone	e.g., 25	Data to be determined	Data to be determined
e.g., Ethyl Acetate	e.g., 25	Data to be determined	Data to be determined
e.g., Isopropanol	e.g., 25	Data to be determined	Data to be determined
e.g., Water	e.g., 25	Data to be determined	Data to be determined

## Experimental Protocols for Solubility Determination

Two common and reliable methods for determining the solubility of a solid compound in a liquid solvent are the gravimetric method and analysis of a saturated solution by High-Performance Liquid Chromatography (HPLC).

### Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the equilibrium solubility of a compound at a specific temperature. It involves preparing a saturated solution, separating the undissolved solid, and then evaporating the solvent from a known mass of the saturated solution to determine the mass of the dissolved solute.

#### 4.1.1. Detailed Methodology

- Apparatus and Materials:
  - Analytical balance ( $\pm 0.0001$  g)
  - Constant temperature water bath or incubator
  - Vials or flasks with secure caps
  - Magnetic stirrer and stir bars

- Syringe filters (e.g., 0.45 µm PTFE)
- Pre-weighed weighing dishes or vials for evaporation
- Drying oven
- **2-Amino-4-nitrophenol** (solute)
- Selected solvent

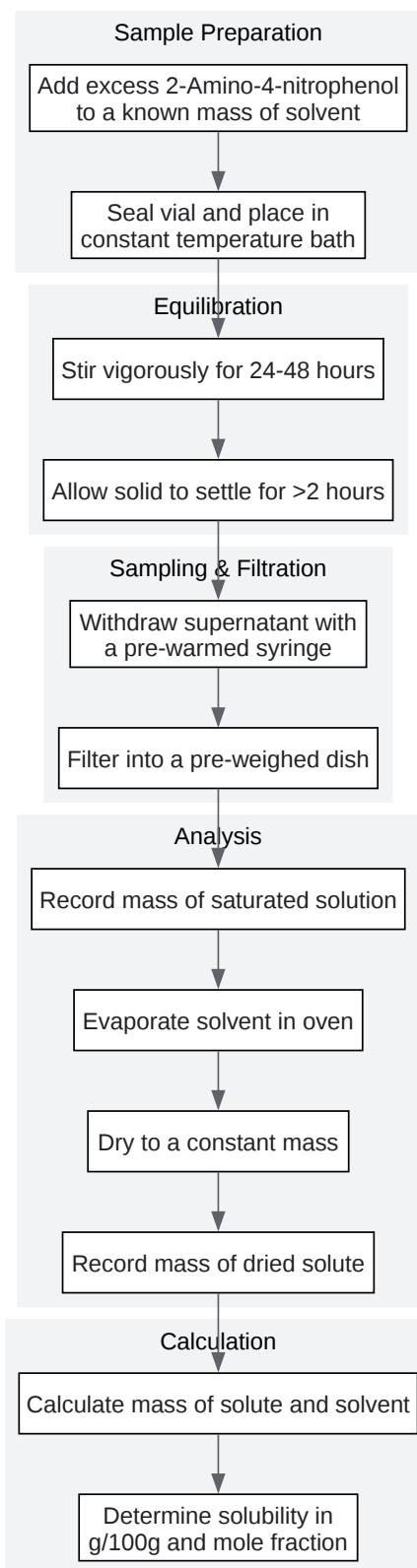
• Procedure:

1. Add an excess amount of **2-Amino-4-nitrophenol** to a known mass of the chosen solvent in a sealed vial. The presence of undissolved solid is essential to ensure saturation.
2. Place the vial in a constant temperature bath and stir the mixture vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time to reach equilibrium may need to be determined experimentally.
3. After reaching equilibrium, stop the stirring and allow the undissolved solid to settle for at least 2 hours at the constant temperature.
4. Carefully withdraw a known mass of the clear supernatant (saturated solution) using a pre-warmed syringe to avoid precipitation upon cooling.
5. Immediately filter the withdrawn solution through a syringe filter into a pre-weighed, dry weighing dish. Record the exact mass of the filtered saturated solution.
6. Place the weighing dish in a drying oven at a temperature sufficient to evaporate the solvent without decomposing the solute (e.g., 60-80 °C).
7. Dry the sample to a constant mass. This is achieved when consecutive weighings (after cooling to room temperature in a desiccator) differ by less than a specified amount (e.g., 0.0002 g).
8. Record the final mass of the weighing dish containing the dried solute.

• Data Calculation:

- Mass of saturated solution = (Mass of dish + solution) - (Mass of empty dish)
- Mass of dissolved solute = (Mass of dish + dried solute) - (Mass of empty dish)
- Mass of solvent = Mass of saturated solution - Mass of dissolved solute
- Solubility ( g/100 g solvent) = (Mass of dissolved solute / Mass of solvent) \* 100
- To calculate the mole fraction solubility ( $x_1$ ):
  - Moles of solute ( $n_1$ ) = Mass of dissolved solute / Molar mass of **2-Amino-4-nitrophenol** (154.12 g/mol )
  - Moles of solvent ( $n_2$ ) = Mass of solvent / Molar mass of the solvent
  - $x_1 = n_1 / (n_1 + n_2)$

#### 4.1.2. Experimental Workflow Diagram

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Caption: Gravimetric Method Workflow

## HPLC Method

The HPLC method is a sensitive and accurate technique for determining the concentration of a solute in a saturated solution. This method is particularly useful for compounds that are sparingly soluble or when only a small amount of sample is available.

### 4.2.1. Detailed Methodology

- Apparatus and Materials:
  - High-Performance Liquid Chromatograph (HPLC) with a UV detector
  - Analytical column suitable for the analysis of nitrophenols (e.g., C18 column)
  - Volumetric flasks and pipettes
  - Analytical balance
  - Syringe filters (e.g., 0.45 µm PTFE)
  - **2-Amino-4-nitrophenol** (analytical standard)
  - HPLC-grade solvents for mobile phase and sample preparation
- Procedure:
  1. Preparation of Saturated Solution: Follow steps 1-4 from the Gravimetric Method (Section 4.1.1) to prepare a saturated solution of **2-Amino-4-nitrophenol** in the solvent of interest at a constant temperature.
  2. Preparation of Standard Solutions: Accurately weigh a known amount of **2-Amino-4-nitrophenol** analytical standard and dissolve it in a suitable solvent (usually the mobile phase or a solvent in which it is freely soluble) to prepare a stock solution of known concentration. Prepare a series of calibration standards by serial dilution of the stock solution.
  3. Sample Preparation: Carefully withdraw an aliquot of the clear supernatant from the saturated solution using a pre-warmed syringe and filter it through a syringe filter.

Accurately dilute a known volume or mass of the filtered saturated solution with the mobile phase to a concentration that falls within the range of the calibration standards.

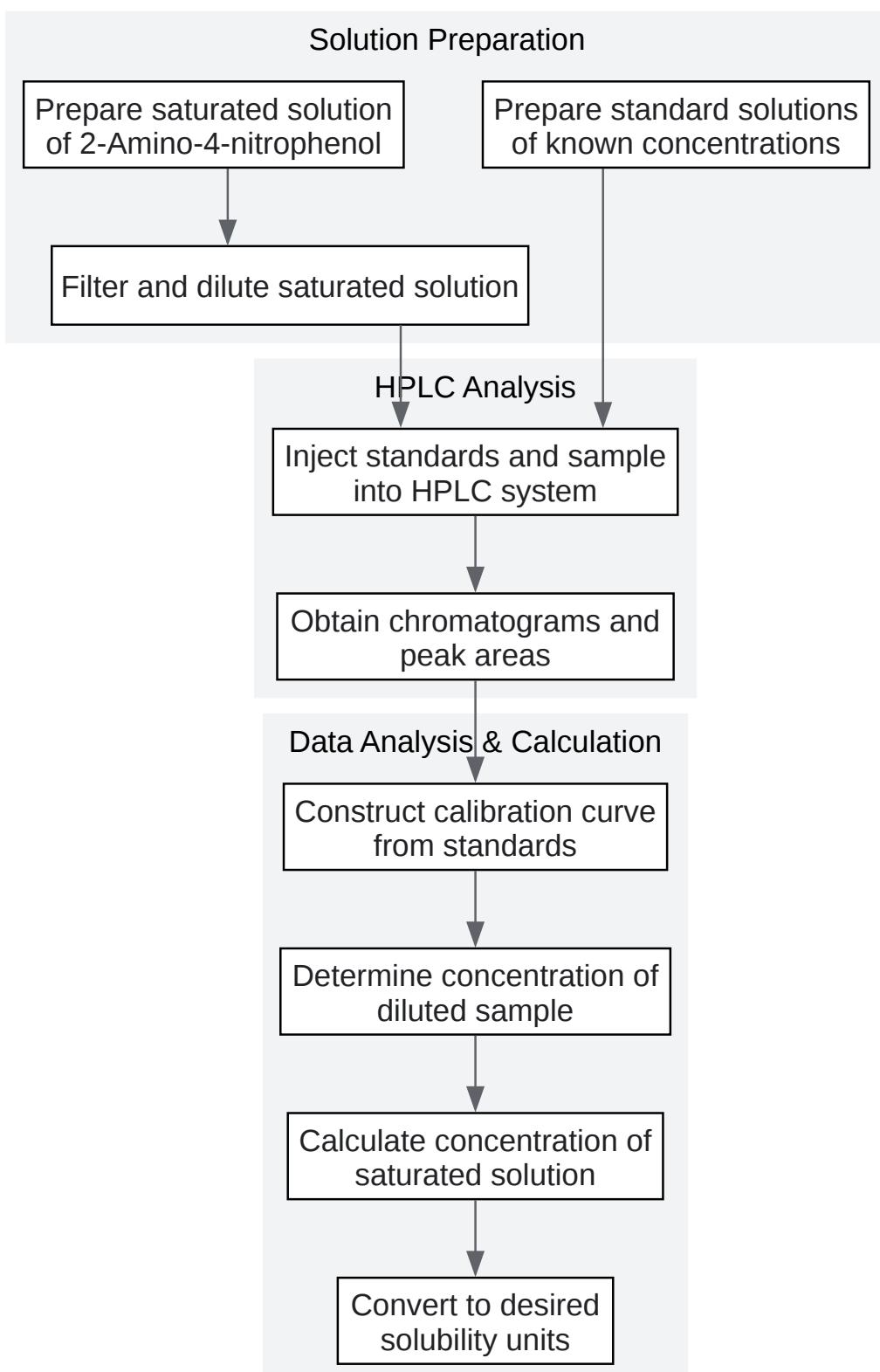
#### 4. HPLC Analysis:

- Set up the HPLC system with an appropriate mobile phase and flow rate for the separation of **2-Amino-4-nitrophenol**. A common mobile phase for nitrophenols is a mixture of acetonitrile and water with a small amount of acid (e.g., acetic acid or phosphoric acid) to control the pH.
- Set the UV detector to a wavelength where **2-Amino-4-nitrophenol** has strong absorbance (e.g., determined by UV-Vis spectrophotometry).
- Inject the prepared standard solutions and the diluted sample solution into the HPLC system.
- Record the peak areas from the chromatograms.

#### 5. Data Calculation:

- Construct a calibration curve by plotting the peak area of the standard solutions versus their known concentrations.
- Determine the concentration of **2-Amino-4-nitrophenol** in the diluted sample solution using the calibration curve.
- Calculate the concentration of **2-Amino-4-nitrophenol** in the original saturated solution by accounting for the dilution factor.
- Convert the concentration (e.g., in mg/mL) to the desired solubility units ( g/100 g solvent or mole fraction) using the density of the solvent.

##### 4.2.2. Experimental Workflow Diagram

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Caption: HPLC Method Workflow

# Factors Influencing Solubility

The solubility of **2-Amino-4-nitrophenol** is influenced by several factors:

- Solvent Polarity: As a polar molecule, **2-Amino-4-nitrophenol** tends to be more soluble in polar solvents that can engage in hydrogen bonding and dipole-dipole interactions.
- Temperature: The dissolution of most solids is an endothermic process, meaning solubility generally increases with increasing temperature. However, this relationship should be determined experimentally for each solvent system.
- pH: The amino and hydroxyl groups of **2-Amino-4-nitrophenol** can be protonated or deprotonated depending on the pH of the solution. This will significantly affect its solubility in aqueous systems.
- Presence of Other Solutes: The presence of salts or other organic molecules in the solvent can either increase or decrease the solubility of **2-Amino-4-nitrophenol** through various intermolecular interactions.

## Conclusion

This technical guide has provided an overview of the solubility of **2-Amino-4-nitrophenol** and detailed experimental protocols for its quantitative determination. For professionals in the pharmaceutical and chemical industries, accurate solubility data is fundamental for successful process development, formulation design, and ensuring product quality. The methodologies outlined herein provide a robust framework for obtaining this critical information. It is recommended that researchers and scientists perform their own solubility studies under their specific process conditions to obtain the most relevant and accurate data.

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